

L-Alanyl-L-alanine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: L-Alanyl-L-alanine

Cat. No.: B7797970

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core chemical and physical properties of **L-Alanyl-L-alanine**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for their work. This document presents quantitative data in structured tables, details relevant experimental protocols, and includes visualizations to illustrate key concepts and workflows.

Chemical and Physical Properties

L-Alanyl-L-alanine is a dipeptide composed of two L-alanine amino acid residues linked by a peptide bond.^{[1][2]} It is a white to off-white crystalline powder.^[1] This compound is of interest in various fields of biochemical and pharmaceutical research as a model dipeptide for physicochemical studies and as a building block in the synthesis of more complex peptides.^{[3][4]}

Identifiers and Molecular Characteristics

Proper identification and characterization are fundamental in scientific research. The following table summarizes the key identifiers and molecular properties of **L-Alanyl-L-alanine**.

Property	Value	Source(s)
IUPAC Name	(2S)-2-[[[(2S)-2-aminopropanoyl]amino]propanoic acid	[5]
Synonyms	Ala-Ala, Di-L-alanine, N-L-Alanyl-L-alanine	[6]
CAS Number	1948-31-8	[1][2][6]
Molecular Formula	C ₆ H ₁₂ N ₂ O ₃	[1][2][5]
Molecular Weight	160.17 g/mol	[2][5]
Canonical SMILES	C--INVALID-LINK--C(=O)O">C@@HN	[5]
InChI Key	DEFJQIDDEAULHB-IMJSIDKUSA-N	[5]

Physicochemical Data

The physicochemical properties of **L-Alanyl-L-alanine** are crucial for its handling, formulation, and application in various experimental settings.

Property	Value	Notes	Source(s)
Melting Point	280-285 °C	Decomposes	[3]
Boiling Point	286.06 °C	Rough estimate	[3]
Solubility	Soluble in water	0.1 g/mL in H ₂ O, clear solution	[3]
pKa (acidic)	3.16 ± 0.10	Predicted	[3]
pKa (basic)	8.13	Calculated (for strongest basic)	[7]
LogP	-3.38	Extrapolated	[5]
Appearance	White crystalline powder	[1][3]	

Note: Some of the physicochemical data, particularly the boiling point and pKa values, are based on estimations and predictions as experimental values are not readily available in the cited literature.

Experimental Protocols

Detailed methodologies are essential for the replication and validation of scientific findings. This section outlines generalized protocols for the synthesis, purification, and analysis of **L-Alanyl-L-alanine**, adapted from established methods for similar dipeptides.

Synthesis of L-Alanyl-L-alanine

L-Alanyl-L-alanine can be synthesized using either liquid-phase or solid-phase peptide synthesis (SPPS) techniques. SPPS is often preferred for its efficiency and ease of purification. [2]

2.1.1. Solid-Phase Peptide Synthesis (Fmoc/tBu Strategy)

This protocol is a generalized procedure based on the synthesis of similar short peptides.[3][7]

- **Resin Preparation:** Swell a suitable resin, such as Fmoc-L-Ala-Wang resin, in a non-polar solvent like dichloromethane (DCM) followed by a polar aprotic solvent like N,N-dimethylformamide (DMF).
- **Fmoc Deprotection:** Remove the fluorenylmethyloxycarbonyl (Fmoc) protecting group from the resin-bound L-alanine using a solution of 20% piperidine in DMF. This exposes the free amine group for the subsequent coupling step.
- **Coupling:** Activate the carboxyl group of the incoming Fmoc-L-alanine-OH using a coupling reagent such as HBTU/HOBt in the presence of a base like N,N-diisopropylethylamine (DIEA) in DMF. Add this activated amino acid solution to the deprotected resin to form the peptide bond.
- **Washing:** Thoroughly wash the resin with DMF to remove excess reagents and byproducts.
- **Cleavage and Deprotection:** Cleave the synthesized dipeptide from the resin and remove any side-chain protecting groups (if present) using a cleavage cocktail, typically containing a strong acid like trifluoroacetic acid (TFA) with scavengers.
- **Precipitation and Isolation:** Precipitate the crude peptide from the cleavage cocktail by adding cold diethyl ether. Isolate the peptide by centrifugation and wash with cold ether.

2.1.2. Liquid-Phase Peptide Synthesis

This classical approach involves the sequential coupling of protected amino acids in solution.^[2]

- **Protection of Amino Acids:** Protect the N-terminus of one L-alanine molecule with a suitable protecting group (e.g., Boc) and the C-terminus of a second L-alanine molecule (e.g., as a methyl ester).
- **Coupling:** Activate the carboxyl group of the N-protected L-alanine using a coupling agent (e.g., DCC or EDC). React the activated amino acid with the C-protected L-alanine in a suitable organic solvent to form the protected dipeptide.
- **Deprotection:** Remove the N- and C-terminal protecting groups to yield **L-Alanyl-L-alanine**.

- Purification: Purify the final product from byproducts and unreacted starting materials using techniques such as recrystallization or column chromatography.

Purification

Purification of the crude **L-Alanyl-L-alanine** is typically achieved using reverse-phase high-performance liquid chromatography (RP-HPLC).[8]

- Column: A C18 stationary phase is commonly used for peptide purification.
- Mobile Phase: A gradient of an organic solvent (e.g., acetonitrile) in water, both containing an ion-pairing agent like trifluoroacetic acid (TFA), is typically employed.
- Detection: The peptide is detected by its absorbance at a low wavelength, usually 210-220 nm.
- Fraction Collection and Lyophilization: Fractions containing the pure peptide are collected, pooled, and lyophilized to obtain the final product as a powder.

Analytical Methods

The identity and purity of **L-Alanyl-L-alanine** can be confirmed using analytical HPLC and mass spectrometry.

2.3.1. High-Performance Liquid Chromatography (HPLC)

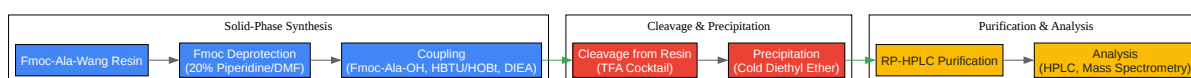
A specific HPLC method for the quantitative detection of **L-Alanyl-L-alanine** has been described.[9]

- Chromatographic Column: Amino bonded silica gel column.
- Column Temperature: 30 °C.
- Mobile Phase: Acetonitrile-0.05 mol/L monopotassium phosphate buffer solution (645:350), with the pH of the buffer adjusted to 4.0 with phosphoric acid.
- Flow Rate: 0.7 ml/min.

- Detection Wavelength: 215 nm.
- Quantification: External standard method.

Visualizations

Diagrams are provided to illustrate key experimental workflows and logical relationships relevant to **L-Alanyl-L-alanine**.



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Caption: Generalized workflow for the solid-phase synthesis and purification of **L-Alanyl-L-alanine**.



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Caption: Logical relationship of **L-Alanyl-L-alanine**'s core chemical identifiers.

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